

Technical Guide: Solubility Profile of 4-Fluoro-5-methoxy-2-nitroaniline

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Compound of Interest

Compound Name: 4-Fluoro-5-methoxy-2-nitroaniline

Cat. No.: B596988

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Fluoro-5-methoxy-2-nitroaniline** in various organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a framework for researchers to determine the solubility profile through established experimental protocols.

Introduction

4-Fluoro-5-methoxy-2-nitroaniline is a key intermediate in the synthesis of various pharmaceutical compounds. Its solubility in organic solvents is a critical parameter for reaction kinetics, purification, and formulation development. This guide summarizes the known qualitative solubility information and provides a detailed methodology for quantitative solubility determination.

Solubility Data

Currently, there is a lack of published quantitative solubility data for **4-Fluoro-5-methoxy-2-nitroaniline**. The following table summarizes the available qualitative information and serves as a template for recording experimentally determined quantitative data.

Solvent	Molar Mass (g/mol)	Polarity Index	Qualitative Solubility	Quantitative Solubility (g/100 mL)	Temperature (°C)
N,N-Dimethylformamide	73.09	6.4	Very Soluble[1]	Data to be determined	Specify
Methanol	32.04	5.1	Soluble[1]	Data to be determined	Specify
Ethanol	46.07	4.3	Soluble[2]	Data to be determined	Specify
Acetone	58.08	4.3	Soluble[2]	Data to be determined	Specify
Glacial Acetic Acid	60.05	6.2	Sparingly Soluble[1]	Data to be determined	Specify
Chloroform	119.38	4.1	Very Slightly Soluble[1]	Data to be determined	Specify
Water	18.02	10.2	Practically Insoluble[1][2]	Data to be determined	Specify

Experimental Protocol: Isothermal Saturation Method

The following protocol describes the isothermal saturation method, a widely accepted technique for determining the equilibrium solubility of a solid compound in a liquid solvent.

3.1. Materials

- **4-Fluoro-5-methoxy-2-nitroaniline** (high purity)
- Selected organic solvents (analytical grade)
- Volumetric flasks

- Scintillation vials or other suitable sealed containers
- Constant temperature shaker or water bath
- Syringe filters (e.g., 0.45 µm)
- Pipettes and other standard laboratory glassware
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer

3.2. Procedure

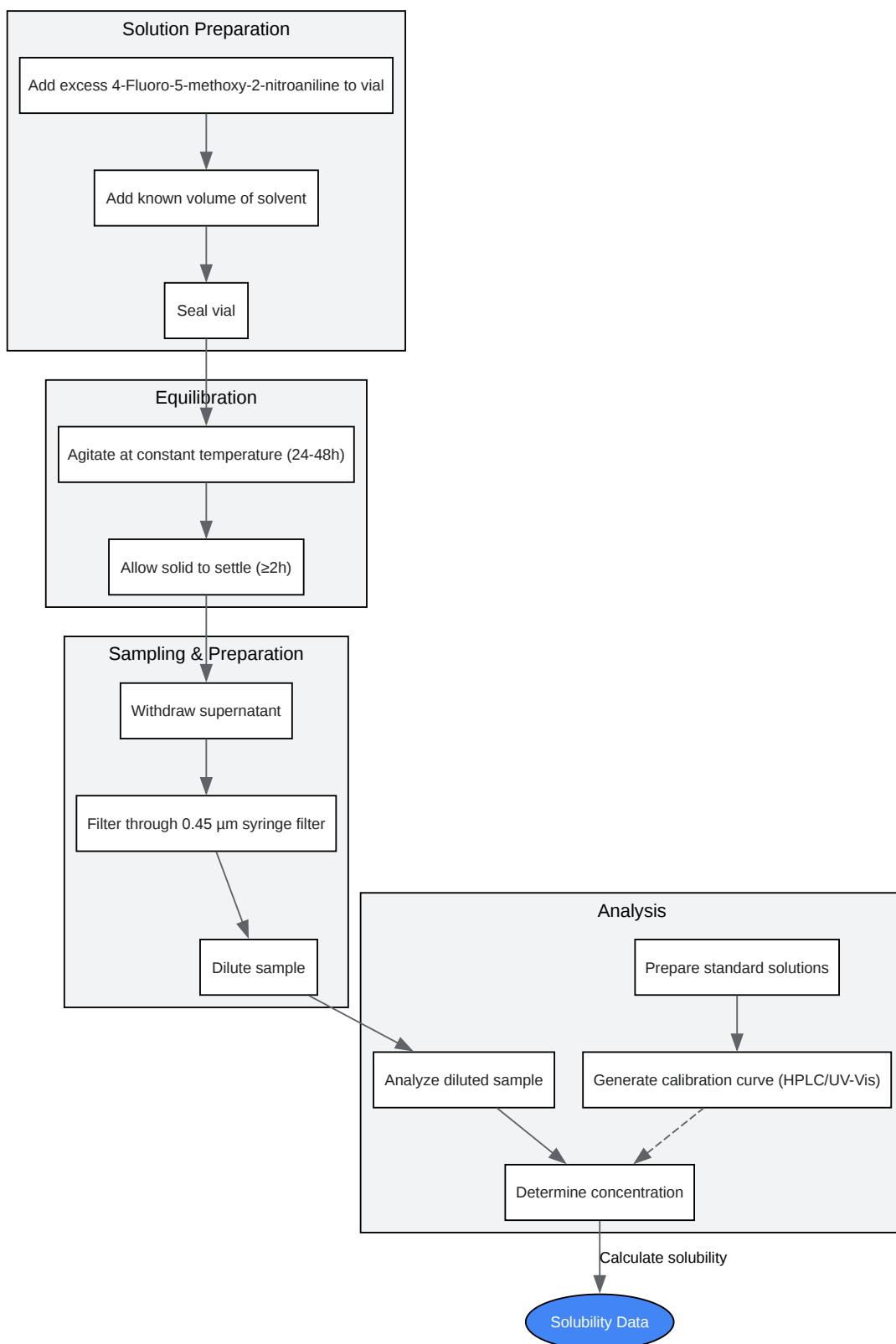
- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Fluoro-5-methoxy-2-nitroaniline** to a series of vials. The presence of undissolved solid is essential to ensure that the solution is saturated.
 - Add a known volume of each selected solvent to the respective vials.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixtures for a sufficient time (e.g., 24-48 hours) to allow the system to reach equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, cease agitation and allow the vials to stand undisturbed at the constant temperature for at least 2 hours to permit the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.

- Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles.
- Dilute the filtered solution with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted solutions using a calibrated HPLC-UV or UV-Vis spectrophotometer to determine the concentration of **4-Fluoro-5-methoxy-2-nitroaniline**.
 - Prepare a series of standard solutions of **4-Fluoro-5-methoxy-2-nitroaniline** with known concentrations in the same solvent.
 - Generate a calibration curve by plotting the analytical response (e.g., peak area from HPLC) against the concentration of the standard solutions.
 - Determine the concentration of the dissolved **4-Fluoro-5-methoxy-2-nitroaniline** in the saturated solution by comparing its analytical response to the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility using the following formula, taking into account the dilution factor:

$$\text{Solubility (g/100 mL)} = \text{Concentration from calibration curve (g/mL)} \times \text{Dilution factor} \times 100$$

Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the isothermal saturation method.

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Caption: Workflow for Isothermal Saturation Solubility Determination.

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